Spectroscopic Profiling and Structural Validation of N-methylbenzo[d]thiazole-2-sulfonamide

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Compound of Interest

Compound Name:	*N-methylbenzo[d]thiazole-2-sulfonamide*
CAS No.:	*66003-69-8*
Cat. No.:	*B3055637*

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Executive Summary & Pharmacological Context

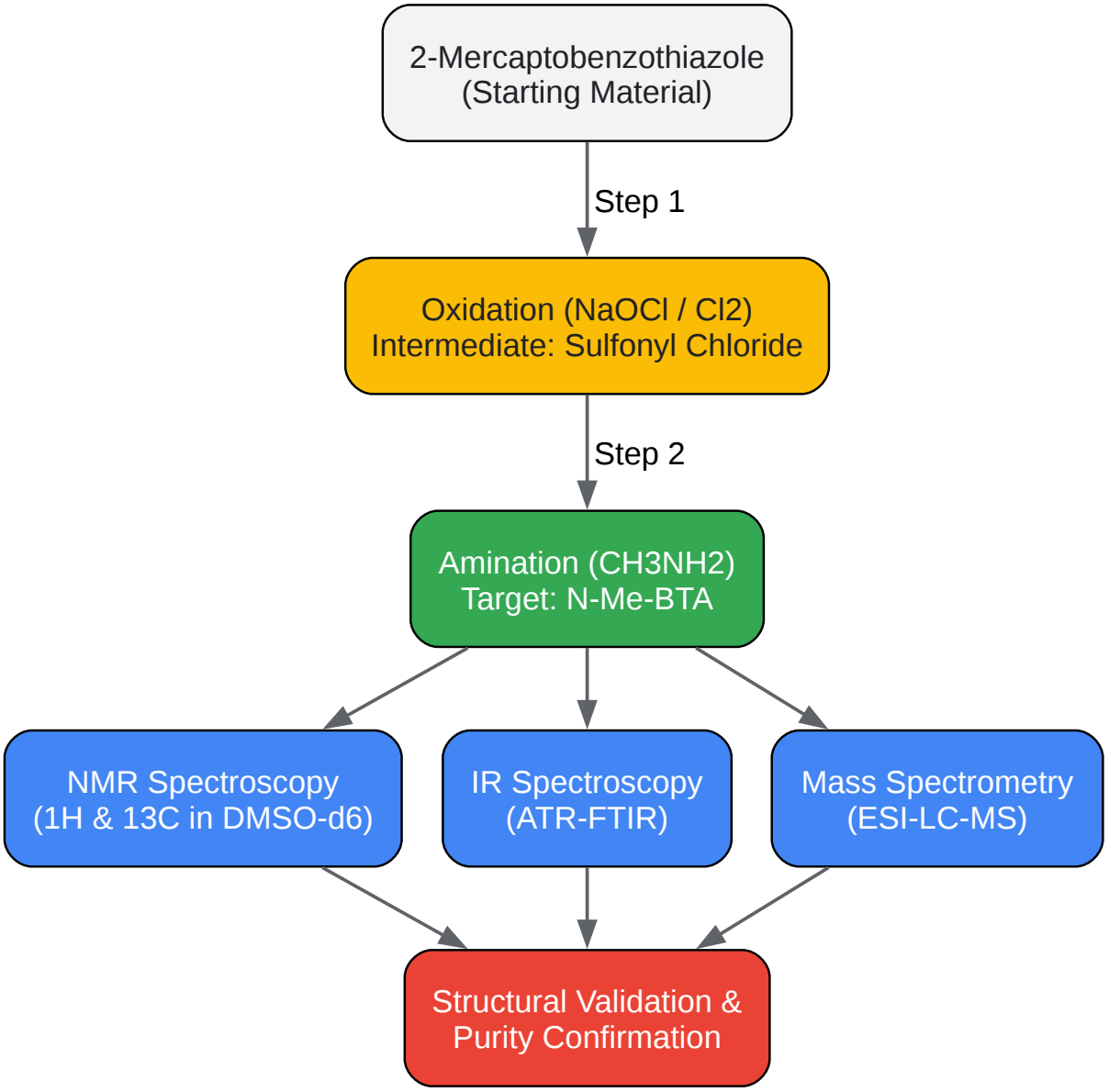
Benzothiazole-2-sulfonamides represent a highly privileged class of pharmacophores in modern drug discovery. They are widely recognized for their potent biological activities, most notably as inhibitors of carbonic anhydrase (CA) and as antimicrobial agents targeting dihydropteroate synthase[1]. The structural validation of these compounds is a critical quality control step in pharmaceutical development.

This technical whitepaper provides an in-depth guide to the spectroscopic characterization of **N-methylbenzo[d]thiazole-2-sulfonamide** (N-Me-BTA). As a Senior Application Scientist, I have structured this guide to move beyond mere data listing; we will explore the causality behind the spectroscopic phenomena—explaining why specific chemical shifts, vibrational modes, and fragmentation patterns occur based on the molecule's unique electronic environment.

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Analytical Strategy & Workflow

To ensure absolute structural confidence, an orthogonal analytical approach is required. Nuclear Magnetic Resonance (NMR) provides atomic-level connectivity and spatial arrangement; Fourier-Transform Infrared Spectroscopy (FTIR) confirms the presence of critical functional groups (specifically the sulfonamide); and Liquid Chromatography-Mass Spectrometry (LC-MS) validates the molecular weight and structural stability through fragmentation[2].



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Workflow for the synthesis and multi-modal spectroscopic validation of N-Me-BTA.

Spectroscopic Data Interpretation & Causality

Nuclear Magnetic Resonance (NMR)

1H NMR Causality: In a polar aprotic solvent like DMSO-d6, the N-H proton of the sulfonamide group engages in hydrogen bonding with the solvent, causing it to appear as a broad downfield signal (~8.50 ppm). Because the exchange rate in anhydrous DMSO is relatively slow, the adjacent N-methyl group (~2.65 ppm) splits into a doublet due to scalar coupling (

Hz) with the NH proton. The benzothiazole core exhibits a classic ABCD spin system for its four aromatic protons, with H-4 and H-7 appearing as doublets due to ortho-coupling, while H-5 and H-6 appear as triplets (or doublets of doublets).

13C NMR Causality: The most diagnostic carbon in this molecule is C2 of the benzothiazole ring. It is flanked by a nitrogen atom, a sulfur atom, and directly attached to the highly electron-withdrawing sulfonyl group (

). This intense electron depletion causes extreme deshielding, pushing the C2 resonance to approximately 169.0 ppm[1]. The N-methyl carbon typically resonates upfield at ~29.5 ppm.

Infrared Spectroscopy (FTIR)

Vibrational Causality: The sulfonamide functionality is best identified by its two intense S=O stretching bands: the asymmetric stretch (~1340 cm^{-1}) and the symmetric stretch (~1160 cm^{-1}). The electron-withdrawing nature of the heteroaromatic benzothiazole ring pulls electron density away from the sulfur atom, slightly increasing the force constant of the S=O double bonds compared to simple aliphatic sulfonamides. Additionally, a sharp N-H stretch is observed around 3280 cm^{-1}, which is heavily influenced by intermolecular hydrogen bonding in the solid state.

Mass Spectrometry (ESI-MS)

Ionization & Fragmentation Causality: Under positive Electrospray Ionization (ESI+), the basic nitrogen of the benzothiazole ring is readily protonated, yielding a strong molecular ion

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at m/z 229.0. During Collision-Induced Dissociation (CID), arylsulfonamides characteristically extrude sulfur dioxide (

, neutral loss of 64 Da) due to the relative weakness of the C-S bond under energetic conditions[2]. Another common pathway is the loss of the methylamine radical/neutral, leaving the stable benzothiazole-2-sulfonium cation.

Quantitative Data Summaries

Table 1: 1H and 13C NMR Assignments (DMSO-d6)

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Nucleus	Chemical Shift (ppm)	Multiplicity & Coupling (in Hz)	Integration	Assignment
1H	8.50	Broad quartet ( )	1H	-SO_2-NH-CH_3
1H	8.23	Doublet ( )	1H	Benzothiazole H-4
1H	8.14	Doublet ( )	1H	Benzothiazole H-7
1H	7.65	Triplet / ddd ( )	1H	Benzothiazole H-6
1H	7.58	Triplet / ddd ( )	1H	Benzothiazole H-5
1H	2.65	Doublet ( )	3H	-NH-CH_3
13C	169.7	Singlet	C	Benzothiazole C-2
13C	152.8	Singlet	C	Benzothiazole C-3a
13C	136.4	Singlet	C	Benzothiazole C-7a
13C	127.6 - 122.2	Singlets	4C	Benzothiazole Aromatic CH
13C	29.5	Singlet	C	-NH-CH_3

Table 2: Key FTIR Vibrational Modes

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Structural Correlation
3280	Medium, Sharp	(N-H)	Secondary sulfonamide NH stretch
3060	Weak	(C-H)	Aromatic C-H stretch
2930	Weak	(C-H)	Aliphatic N-methyl C-H stretch
1550, 1470	Medium	(C=N), (C=C)	Benzothiazole ring skeletal vibrations
1340	Strong	(S=O)	Sulfonamide asymmetric stretch
1160	Strong	(S=O)	Sulfonamide symmetric stretch

Table 3: ESI-MS Fragmentation Profile

m/z Value	Ion Type	Relative Abundance	Fragment Identity
229.0		100% (Base Peak)	Intact protonated molecule
198.0		~30%	Loss of methylamine
165.0		~45%	Neutral loss of sulfur dioxide
134.0		~60%	Cleavage of entire sulfonamide group

Standardized Experimental Protocols

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To ensure reproducibility and trustworthiness, the following self-validating protocols must be strictly adhered to.

Protocol A: NMR Acquisition & D_2O Exchange Validation

Objective: To definitively assign the exchangeable sulfonamide proton and confirm the N-methyl scalar coupling.

- Sample Preparation: Dissolve 15 mg of highly purified N-Me-BTA in 0.6 mL of anhydrous DMSO-d6 (containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard).
- Standard Acquisition: Transfer the solution to a 5 mm NMR tube. Acquire a standard 1D 1H NMR spectrum (minimum 16 scans, 400 MHz or higher) and a 13C NMR spectrum (minimum 512 scans, 100 MHz).
- Self-Validation (D_2O Shake): To validate the NH peak, add 2 drops of Deuterium Oxide (D_2O) directly into the NMR tube. Shake vigorously for 30 seconds.
- Re-acquisition: Re-run the 1H NMR spectrum.
- Data Processing: Observe the disappearance of the broad signal at ~8.50 ppm (NH). Crucially, observe the doublet at ~2.65 ppm (N-CH_3) collapse into a sharp singlet, proving that the splitting was caused by the adjacent exchangeable proton.

Protocol B: ATR-FTIR Analysis

Objective: To obtain a high-resolution vibrational fingerprint without matrix interference.

- Background Calibration: Clean the Attenuated Total Reflectance (ATR) diamond crystal with HPLC-grade isopropanol. Run a background scan (32 scans, 4 cm^{-1} resolution) on the empty, dry crystal to self-validate instrument baseline.
- Sample Application: Place 2-3 mg of solid crystalline N-Me-BTA directly onto the ATR crystal.
- Compression: Lower the anvil to apply uniform pressure to the sample, ensuring intimate contact with the diamond surface.

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- Acquisition: Acquire the sample spectrum (32 scans, 4 cm^{-1} resolution) from 4000 to 400 cm^{-1}.
- Data Processing: Apply ATR correction algorithms if necessary to adjust relative band intensities, and pick peaks with a threshold of >5% transmittance drop.

Protocol C: LC-MS Profiling

Objective: To confirm molecular mass and structural integrity via fragmentation.

- System Preparation: Purge the LC-MS system (ESI source) with Mobile Phase A (Water + 0.1% Formic Acid) and Mobile Phase B (Acetonitrile + 0.1% Formic Acid). Run a blank injection to validate the absence of carryover.
- Sample Preparation: Prepare a 10 µg/mL solution of N-Me-BTA in 50:50 Water:Acetonitrile.
- Chromatography: Inject 2 µL onto a C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 µm). Use a linear gradient from 5% B to 95% B over 5 minutes.
- Mass Spectrometry: Operate the mass spectrometer in positive ESI mode. Set capillary voltage to 3.0 kV and desolvation temperature to 350°C.
- Tandem MS (MS/MS): Isolate the m/z 229.0 precursor ion and apply a collision energy ramp (15–35 eV) using Argon as the collision gas to generate the fragmentation profile.

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